

# Application Notes and Protocols for Long-Term Storage of SF-11

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## Compound of Interest

Compound Name: SF 11

Cat. No.: B1663727

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines and protocols for the proper long-term storage of SF-11, a potent and selective neuropeptide Y (NPY) Y2 receptor antagonist. Adherence to these storage conditions is crucial for maintaining the compound's stability, integrity, and performance in research and drug development applications.

## Compound Information

- IUPAC Name: N-(4-ethoxyphenyl)-4-(hydroxydiphenylmethyl)-1-piperidinecarbothioamide
- CAS Number: 443292-81-7[1]
- Molecular Formula: C<sub>27</sub>H<sub>30</sub>N<sub>2</sub>O<sub>2</sub>S[1]
- Molecular Weight: 446.60 g/mol [1]
- Supplied Form: Typically supplied as a white to off-white solid or powder[1]

## Long-Term Storage Conditions

Proper storage is essential to prevent degradation and ensure the reproducibility of experimental results. The following tables summarize the recommended long-term storage conditions for SF-11 in both its solid form and in solution.

**Table 1: Long-Term Storage of Solid SF-11**

Parameter	Recommended Condition	Notes
Temperature	-20°C[2][3]	Provides stability for at least 4 years.[2][3]
2-8°C[1]	Suitable for shorter-term storage.	
Atmosphere	Dry	Store in a tightly sealed container to prevent moisture absorption.
Light Exposure	Protect from light	Store in an opaque or amber vial.
Container	Tightly sealed vial	Prevents contamination and degradation.

**Table 2: Long-Term Storage of SF-11 Stock Solutions**

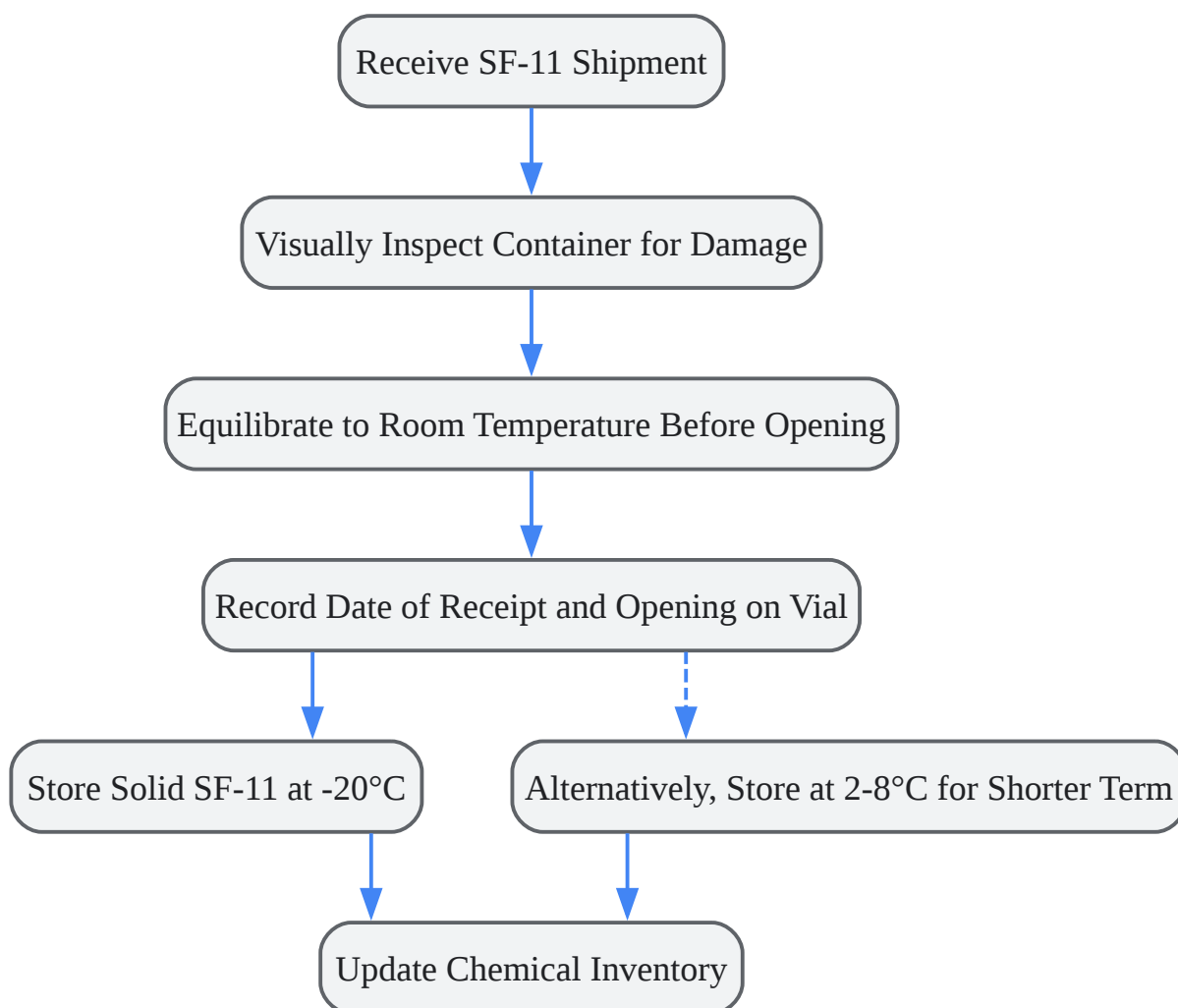
Solvent	Storage Temperature	Storage Duration	Notes
DMSO	-80°C	Up to 6 months[4][5]	Prepare aliquots to avoid repeated freeze-thaw cycles. Protect from light.[4]
-20°C	Up to 1 month[4][5]	Suitable for shorter-term storage of working solutions.	
Ethanol	Information not available	-	While SF-11 is soluble in ethanol, long-term stability data for ethanol solutions is not readily available. It is recommended to prepare fresh solutions or conduct stability studies.

## Experimental Protocols

### Protocol 1: Handling and Storage of Newly Received SF-11

This protocol outlines the steps for the initial handling and storage of SF-11 upon its arrival at the laboratory.

Workflow for Handling and Storing SF-11



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Caption: Workflow for the initial handling and storage of solid SF-11.

Procedure:

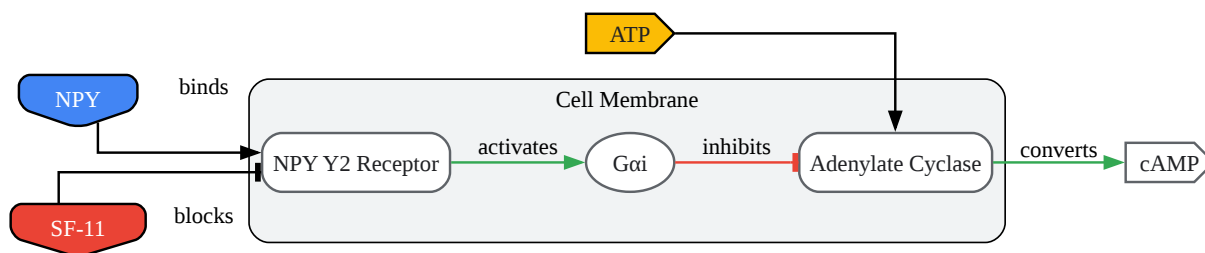
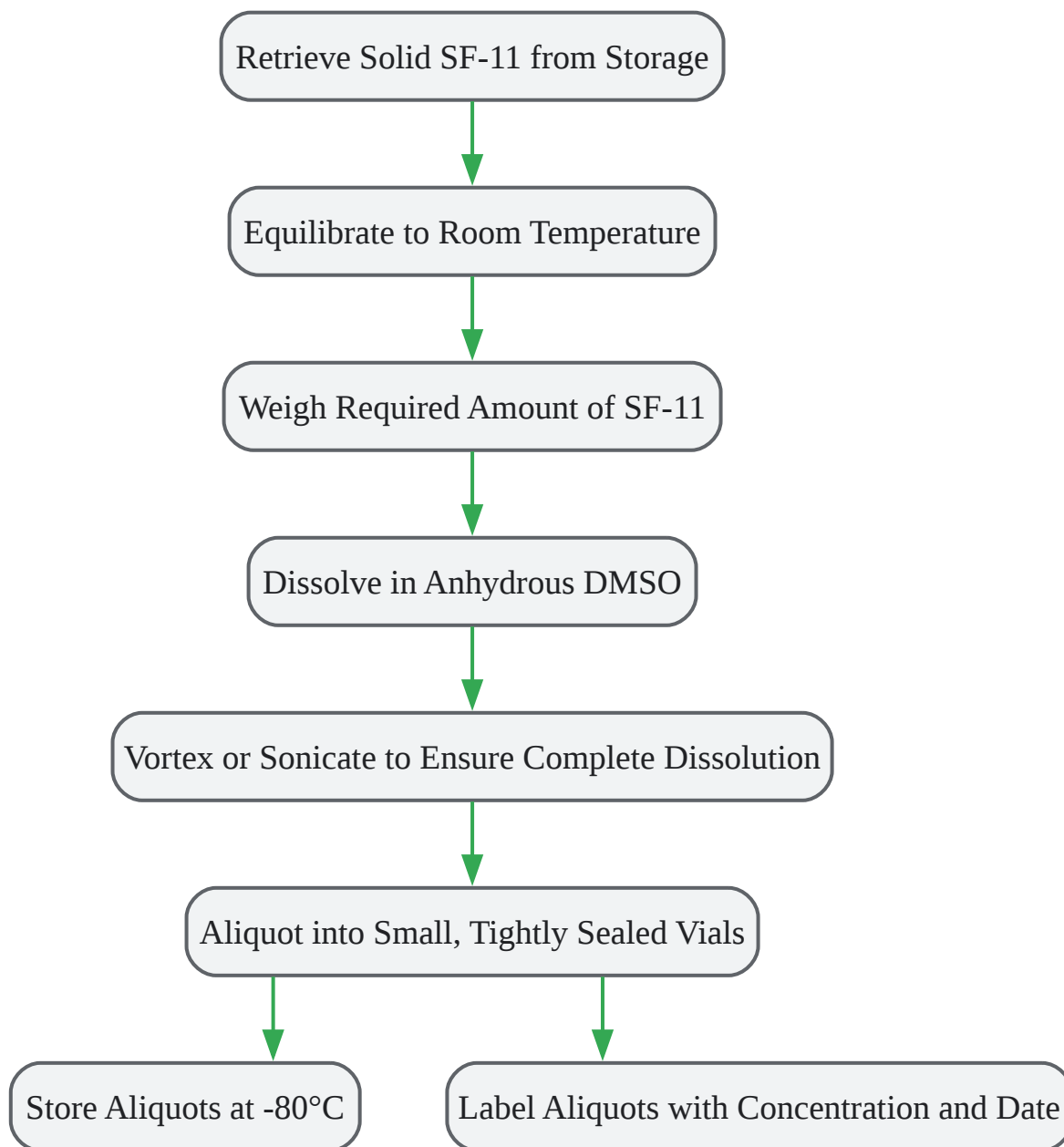
- **Visual Inspection:** Upon receipt, visually inspect the shipping container and the immediate product vial for any signs of damage or compromised seals.
- **Equilibration:** Before opening the vial for the first time, allow the product to equilibrate to room temperature for at least one hour.<sup>[5]</sup> This prevents condensation of atmospheric moisture inside the vial, which could compromise the compound's stability.

- Labeling: Clearly label the vial with the date of receipt and the date it was first opened. This is critical for tracking the age of the compound.
- Storage: For long-term storage, place the tightly sealed vial in a freezer at -20°C.[2][3] For shorter-term needs, storage at 2-8°C is acceptable.[1]
- Inventory Management: Update your laboratory's chemical inventory system with the location and details of the stored SF-11.

## Protocol 2: Preparation and Storage of SF-11 Stock Solutions

This protocol provides instructions for preparing and storing stock solutions of SF-11 for use in experiments.

Workflow for Preparing and Storing SF-11 Stock Solutions



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